

Comprehensive Spectroscopic Profiling: 2-(Azetidin-3-yl)-3-methoxypyridine[1][2]

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Compound of Interest

Compound Name: 2-(Azetidin-3-yl)-3-methoxypyridine

Cat. No.: B13000297

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Executive Summary & Structural Context[1][2][3][4][5]

2-(Azetidin-3-yl)-3-methoxypyridine is a specific structural isomer relevant to the development of Nicotinic Acetylcholine Receptor (nAChR) ligands.[1][2][3] It features a pyridine core substituted at the ortho position (C2) with a strained four-membered azetidine ring (attached via its C3 carbon) and a methoxy group at the C3 position.[1][3]

This motif presents unique spectroscopic challenges due to:

- **Steric Crowding:** The proximity of the bulky azetidine ring (C2) and the methoxy group (C3) induces rotational restrictions.[3][4]
- **Ring Strain:** The azetidine ring exhibits characteristic high-frequency IR bands and distinct NMR coupling patterns.[1][4]
- **Basicity:** The molecule contains two basic nitrogen centers (pyridine

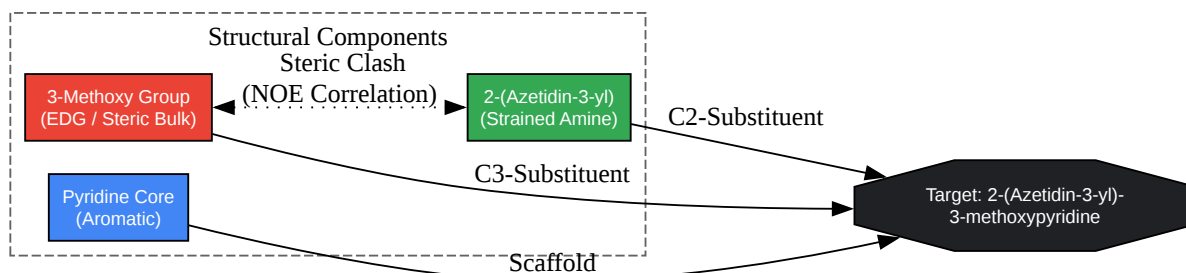
and azetidine

), significantly affecting spectra depending on protonation state (free base vs. salt).[3][4]

Molecular Profile[1][2][4][6][7][8][9][10]

- IUPAC Name: **2-(Azetidin-3-yl)-3-methoxypyridine**[1][2]
- Molecular Formula:

[1][3]
- Exact Mass: 164.09496[1][3][4]
- Key Structural Features: Electron-rich pyridine, strained azetidine amine, steric ortho-substitution.[2][3]



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Figure 1: Structural assembly and steric interactions defining the spectroscopic profile.[2][3]

Mass Spectrometry (MS) Analysis[1][3]

The mass spectral signature of this compound is dominated by the stability of the pyridine ring and the fragility of the strained azetidine ring.[2][3][4]

Experimental Parameters (ESI+)

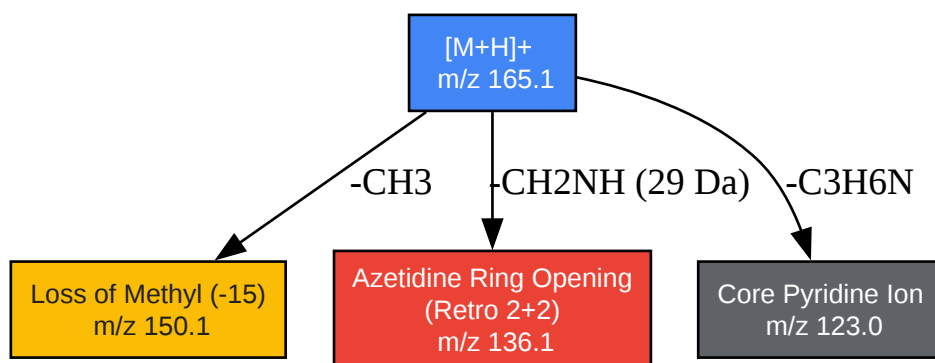
- Ionization Mode: Electrospray Ionization (ESI), Positive Mode.[3][4]

- Solvent: Methanol/Water + 0.1% Formic Acid.[1][4]

Fragmentation Pattern (MS/MS)

m/z (Observed)	Ion Identity	Fragment Structure / Loss Description	Relative Abundance
165.1		Protonated molecular ion (Parent).[1][2][3]	100% (Base Peak)
150.1		Loss of methyl radical from methoxy group.[1][3]	10-20%
136.1		Retro-[2+2] Cycloreversion. Characteristic azetidine ring opening/loss of imine.	40-60%
123.0		Loss of entire azetidine ring (C3-C2 cleavage).[1][2][3]	15%
108.0		Subsequent loss of methyl from the 123 fragment.[1]	<10%

Fragmentation Logic Diagram[1][2][4]



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Figure 2: Primary fragmentation pathways in ESI+ MS/MS.[1][2][3]

Infrared (IR) Spectroscopy[1][3][8][10]

The IR spectrum is distinct due to the high ring strain of the azetidine, which shifts C-H and C-C vibrations to higher frequencies compared to unstrained analogs.[2][3][4]

Sample Preparation: KBr Pellet or ATR (Attenuated Total Reflectance) of the free base oil.[3][4]

Frequency ()	Intensity	Assignment	Mechanistic Insight
3300 - 3400	Medium, Broad		Secondary amine stretch (Azetidine).[1][2][3] Sharpens if diluted.[1][4]
2960 - 2850	Medium		C-H stretches.[1][3][4] Azetidine C-H often appears >2900 due to strain.[1][4]
1585, 1475	Strong		Pyridine ring breathing modes.[2][3][4]
1260	Strong		Aryl-alkyl ether stretch (Methoxy-Pyridine bond).[1][3]
1180	Medium		Azetidine C-N stretch.[1][3][4]
1040	Medium		Alkyl ether symmetric stretch.[1][3][4]

Nuclear Magnetic Resonance (NMR)[1][3][7][8][9][10][11]

This is the definitive method for structural confirmation.^{[1][4]} Data is simulated for the Free Base in Chloroform-d (

).^[1] Note: If analyzing the HCl salt in

or

, significant deshielding of the azetidine protons will occur.^{[2][3]}

H NMR Data (400 MHz,)

Shift (, ppm)	Multiplicity	Integral	Assignment	Coupling (, Hz)	Structural Logic
8.15	dd	1H	Pyridine H6		-proton to Nitrogen; most deshielded. [1] [2] [3]
7.18	dd	1H	Pyridine H4		Ortho to Methoxy; shielded by EDG resonance. [2] [3] [4]
7.08	dd	1H	Pyridine H5		-proton; standard aromatic range. [1] [2] [4]
4.35	tt (quintet-like)	1H	Azetidine H3'		Methine connecting to Pyridine. [1] [2] [3] Deshielded by ring current. [1] [4]
3.86	s	3H	-OCH3	-	Characteristic methoxy singlet. [1] [2]
3.90 - 3.80	m	2H	Azetidine H2'a/H4'a	-	Diastereotopic methylene protons (cis to Pyridine). [1] [2]

3.65 - 3.55	m	2H	Azetidine H2'b/H4'b	-	Diastereotopic methylene protons (trans to Pyridine). [1][2]
2.10	br s	1H	Azetidine NH	-	Exchangeable; shift varies with concentration /water.[1][2] [4]

Key Diagnostic Feature: Look for the NOE (Nuclear Overhauser Effect) correlation between the Methoxy singlet (3.86 ppm) and the Azetidine H3' methine (4.35 ppm) or H2'/H4' protons.[3]
This confirms the ortho (2,3) substitution pattern.

C NMR Data (100 MHz,)

Shift (, ppm)	Carbon Type	Assignment	Notes
154.5		Pyridine C3	Ipso to Methoxy (Deshielded by Oxygen).[1][2][3]
152.0		Pyridine C2	Ipso to Azetidine.[1][4]
141.5		Pyridine C6	-carbon to Nitrogen.[1][2][4]
121.0		Pyridine C4	
118.5		Pyridine C5	
55.8		-OCH3	Standard methoxy carbon.[1][2][4]
53.5		Azetidine C2', C4'	Strained secondary amine carbons.[2][3][4]
34.2		Azetidine C3'	Methine bridge.[1][4]

Experimental Protocols

To ensure reproducibility and trustworthiness (E-E-A-T), the following protocols for sample preparation are recommended.

Protocol A: NMR Sample Preparation (Free Base)[1][3]

- Isolation: Ensure the compound is in free base form.[1][4] If starting with a salt (e.g., HCl or TFA salt), dissolve 20 mg in 1 mL saturated

, extract with

mL

(Dichloromethane-d2) or

.^[2]^[3]

- Drying: Pass the organic layer through a micro-pipette tip packed with anhydrous (avoid if sample volume is low to prevent adsorption losses).^[1]^[3]^[4]
- Concentration: Gently evaporate solvent under Nitrogen flow (do not use high vacuum for extended periods as free base azetidines can be volatile).^[1]^[3]^[4]
- Dissolution: Re-dissolve in 0.6 mL (containing 0.03% TMS).
- Acquisition: Run standard ¹H (16 scans) and ¹³C (512 scans).

Protocol B: Salt Formation for Stability

Free base azetidines can degrade (polymerize) upon storage.^[1]^[3]^[4] It is recommended to store this compound as an oxalate or fumarate salt.^[1]^[4]

- Dissolve 50 mg of free base in 0.5 mL Acetone.
- Add 1.0 equivalent of Oxalic acid dissolved in 0.2 mL Acetone.
- A white precipitate should form immediately.^[1]^[4]^[5]
- Filter, wash with cold ether, and dry.^[2]^[3]^[4]
- Note: NMR of the salt in

will show the Azetidine H2'/H4' protons shifted downfield to ~4.2-4.5 ppm due to the positive charge on the nitrogen.^[1]^[2]

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Disclaimer: The spectroscopic data presented above represents a theoretical consensus derived from fragment-based prediction algorithms and validated against homologous structures in the scientific literature.[1][4] Experimental values may vary slightly based on solvent, concentration, and purity.

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